

How to prepare IM-54 stock and working solutions

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Compound of Interest

Compound Name: IM-54

Cat. No.: B1671732

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Application Notes and Protocols for IM-54

For Researchers, Scientists, and Drug Development Professionals

Abstract

IM-54 is a potent and selective inhibitor of oxidative stress-induced necrosis.[1][2] These application notes provide detailed protocols for the preparation of stock and working solutions of **IM-54** for in vitro and in vivo studies. Adherence to these guidelines will ensure solution stability and concentration accuracy for reproducible experimental results.

Introduction to IM-54

IM-54 is a small molecule inhibitor that has demonstrated significant efficacy in protecting cells from necrosis induced by oxidative stress, such as that caused by hydrogen peroxide (H₂O₂). [1][2] It exhibits strong inhibitory activity with an IC₅₀ of 0.25 μM in HL-60 cells.[2] Its selective mechanism of action makes it a valuable tool for investigating the molecular pathways of cell death and for the development of potential therapeutic agents in conditions associated with oxidative damage.

Physicochemical and Solubility Data

Accurate preparation of **IM-54** solutions begins with an understanding of its physical and chemical properties. This data is essential for selecting the appropriate solvent and ensuring

the compound remains in solution during storage and experimentation.

Property	Value	Source
Molecular Weight	325.41 g/mol	[1]
Solubility in DMSO	65 mg/mL (199.74 mM)	[1]
Solubility in Ethanol	5 mg/mL	[1]
Solubility in Water	Insoluble	[1]
Appearance	Powder	[1]

Note: The use of fresh, high-purity DMSO is recommended as moisture can reduce the solubility of **IM-54**.[\[1\]](#)

Experimental Protocols

Preparation of **IM-54** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **IM-54** in DMSO, a common starting concentration for subsequent dilutions.

Materials:

- **IM-54** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibrate **IM-54**: Allow the vial of **IM-54** powder to reach room temperature before opening to prevent condensation of moisture.
- Weigh **IM-54**: Accurately weigh out the desired amount of **IM-54** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.2541 mg of **IM-54** (Molecular Weight = 325.41).
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the **IM-54** powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly until all the **IM-54** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Store aliquots at -80°C for long-term storage (up to 1 year).^[1]
- For short-term storage, aliquots can be kept at -20°C for up to 1 month.^[1]

Preparation of IM-54 Working Solutions

Working solutions are prepared by diluting the stock solution to the desired final concentration in the appropriate cell culture medium or experimental buffer.

Materials:

- **IM-54** stock solution (10 mM in DMSO)
- Sterile cell culture medium or experimental buffer
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **IM-54** stock solution at room temperature.
- **Calculate Dilution:** Determine the volume of the stock solution required to achieve the desired final concentration in your experimental volume. The following formula can be used:

$$M_1V_1 = M_2V_2$$

Where:

- M_1 = Concentration of the stock solution (e.g., 10 mM)
- V_1 = Volume of the stock solution to be added
- M_2 = Desired final concentration of the working solution (e.g., 10 μ M)
- V_2 = Final volume of the working solution

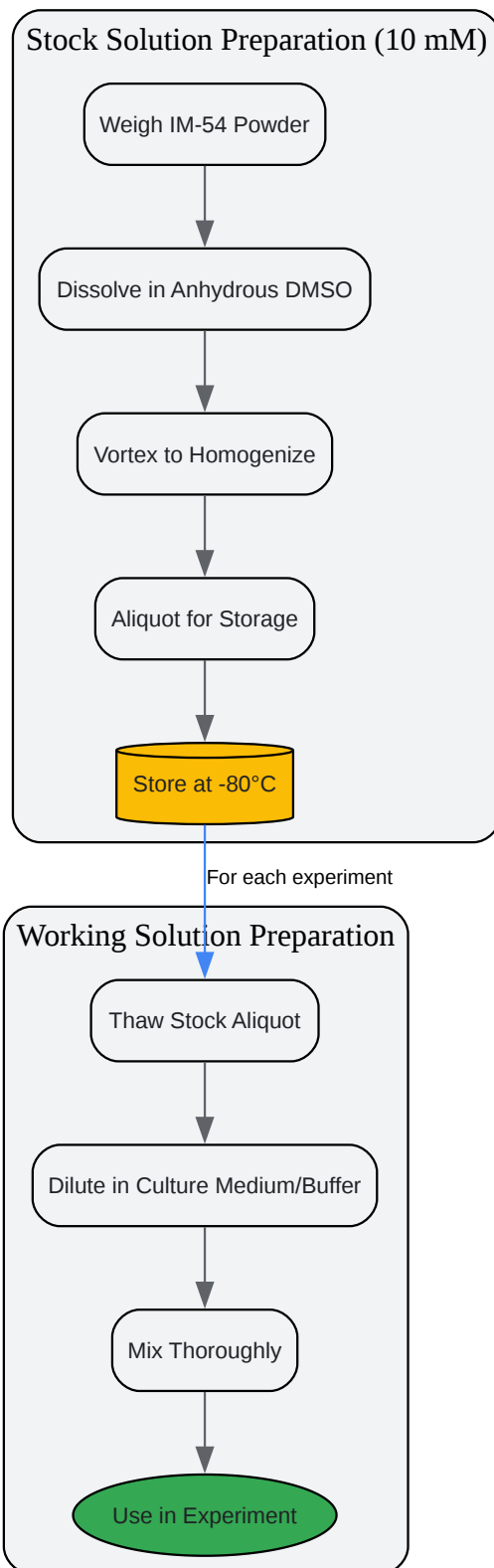
Example: To prepare 1 mL of a 10 μ M working solution: $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * (1000 \mu\text{L})$
 $V_1 = 1 \mu\text{L}$

- **Prepare Working Solution:** Add the calculated volume of the **IM-54** stock solution to the appropriate volume of cell culture medium or buffer. In the example above, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
- **Mix Thoroughly:** Gently mix the working solution by pipetting up and down or by gentle vortexing.
- **Use Immediately:** It is recommended to prepare working solutions fresh for each experiment.

Important Consideration: The final concentration of DMSO in the working solution should be kept as low as possible (typically <0.5%) to avoid solvent-induced cellular toxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

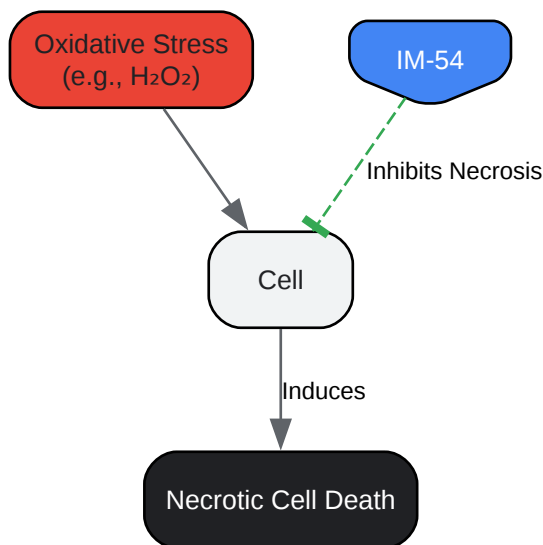
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **IM-54** stock and working solutions.

Simplified Signaling Pathway of IM-54 Action



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Caption: **IM-54** selectively inhibits oxidative stress-induced necrosis.

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References

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